Application Notes & Protocols: 2-Acetamidophenol as a Key Intermediat Synthesis

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Compound of Interest	
Compound Name:	*2-Acetamidophenol*
CAS No.:	*614-80-2*
Cat. No.:	*B195528*

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Foreword: The Strategic Importance of 2-Acetamidophenol

In the landscape of pharmaceutical manufacturing, intermediates are the unsung heroes, dictating the efficiency, purity, and economic viability of Activ **2-Acetamidophenol**, the ortho-isomer of the widely recognized analgesic paracetamol (acetaminophen), holds a unique position in this domain.[1][2] synthesis of its para-isomer, its utility extends far beyond this role.[3][4] **2-Acetamidophenol** serves as a versatile starting material and a key building active molecules, including potential antimalarial and anti-inflammatory agents.[4][5]

This technical guide provides an in-depth exploration of **2-acetamidophenol**'s role in drug synthesis. It is designed for researchers, medicinal chemis offering not just protocols, but the underlying chemical logic and field-proven insights to empower effective synthesis and analysis. We will delve into i precursor, and the analytical methodologies required to ensure purity and quality in a regulated environment.

Part 1: Physicochemical Profile and Handling

A thorough understanding of the starting material is the bedrock of successful synthesis. **2-Acetamidophenol**, or N-(2-hydroxyphenyl)acetamide, is a distinct structure, featuring adjacent hydroxyl and acetamido groups on a benzene ring, governs its reactivity and physical properties.

Table 1: Physicochemical Properties of **2-Acetamidophenol**

Property	Value	Source
IUPAC Name	N-(2-hydroxyphenyl)acetamide	[1]
Synonyms	o-Acetamidophenol, 2'-Hydroxyacetanilide	[1]
CAS Number	614-80-2	[3]
Molecular Formula	$C_8H_9NO_2$	[1][3]
Molecular Weight	151.16 g/mol	[1]
Melting Point	205-210 °C	[3]
Solubility	Soluble in hot water and ethanol; slightly soluble in cold water.	[3]
Stability	Stable under normal conditions. Incompatible with strong oxidizing agents, acids, and acid chlorides.	[3]

Safety and Handling Protocol

2-Acetamidophenol is classified as an irritant and is harmful if swallowed.[6][7][8] Adherence to strict safety protocols is mandatory.

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- Personal Protective Equipment (PPE): Always wear appropriate PPE, including safety goggles, chemical-resistant gloves, and a lab coat.[6][9]
- Ventilation: Handle the compound in a well-ventilated area or a chemical fume hood to avoid inhalation of dust or vapors.[9]
- Exposure Response:
  - Skin Contact: Causes skin irritation.[1] Immediately flush skin with plenty of water for at least 15 minutes.[6]
  - Eye Contact: Causes serious eye irritation.[1][7] Rinse cautiously with water for several minutes, removing contact lenses if present. Seek immed
  - Ingestion: Harmful if swallowed.[8] Wash out the mouth with water and seek medical aid.[6]
- Storage: Store in a cool, dry, dark place in a tightly sealed container, away from incompatible materials.[3][9]

Part 2: Synthesis of and from **2-Acetamidophenol**

The primary utility of **2-acetamidophenol** is realized through its own synthesis and its subsequent use as a precursor. The most common synthesis r an aminophenol.

Core Reaction Mechanism: N-Acetylation

The synthesis of both **2-acetamidophenol** and its isomer paracetamol hinges on the nucleophilic acyl substitution reaction between an aminophenol on the amino group's nitrogen atom acts as a nucleophile, attacking one of the electrophilic carbonyl carbons of acetic anhydride. This forms a tetrahe eliminating a stable acetate anion as a leaving group. A final deprotonation step yields the stable amide product.[10]

Protocol 1: Laboratory-Scale Synthesis of **2-Acetamidophenol**

This protocol details the synthesis of the title compound from 2-aminophenol, providing a foundational procedure for handling this class of reaction.

Objective: To synthesize N-(2-hydroxyphenyl)acetamide via selective N-acetylation of 2-aminophenol.

Materials:

- 2-Aminophenol
- Acetic Anhydride
- Acetic Acid (glacial)
- Deionized Water
- Ethanol
- Standard laboratory glassware (beakers, Erlenmeyer flasks, graduated cylinders)
- Heating mantle or hot plate with stirring capability
- Buchner funnel and filter paper
- Ice bath

Procedure:

- Reactant Setup: In a 250 mL Erlenmeyer flask, combine 5.0 g of 2-aminophenol with 15 mL of acetic acid. Stir the mixture to dissolve the solid.[3]
- Acetylation: While stirring, carefully and slowly add 6.0 mL of acetic anhydride to the solution. An exothermic reaction will occur.
- Reaction: Gently heat the mixture on a hot plate or in a water bath to approximately 80 °C for 15-20 minutes until the reaction is complete. The solu

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- Precipitation: Stop heating and allow the solution to cool slightly. Carefully pour the warm solution into a beaker containing 150 mL of ice-cold wate precipitate out of the solution.
- Isolation: Cool the mixture further in an ice bath for 20 minutes to maximize crystal formation. Collect the crude product by vacuum filtration using a
- Washing: Wash the crystals on the filter paper with two portions of 20 mL ice-cold water to remove residual acid and other water-soluble impurities.
- Purification (Recrystallization): Transfer the crude solid to a beaker and add a minimal amount of hot 50% aqueous ethanol to dissolve it completely temperature, then place it in an ice bath to induce recrystallization of pure **2-acetamidophenol**.[3]
- Final Collection & Drying: Collect the purified crystals by vacuum filtration, wash with a small amount of cold ethanol, and dry in a desiccator or a va

Self-Validation:

- Determine the melting point of the dried product. A sharp melting point close to the literature value (205-210 °C) indicates high purity.[3]
- Perform Thin Layer Chromatography (TLC) against the starting material to confirm the completion of the reaction.

Part 3: Application as an Intermediate for Paracetamol

While **2-acetamidophenol** is the ortho-isomer, its synthesis chemistry is directly analogous to the final and most critical step in the industrial productio Understanding this synthesis is key to appreciating the role of aminophenol intermediates.

The classical industrial synthesis of paracetamol involves the acetylation of 4-aminophenol with acetic anhydride.[11] **2-Acetamidophenol** can arise material contains its isomer, 2-aminophenol.

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Protocol 2: Synthesis of Paracetamol from 4-Aminophenol

Objective: To synthesize paracetamol and understand the purification challenges related to isomeric impurities like **2-acetamidophenol**.

Materials:

- 4-Aminophenol
- Acetic Anhydride
- Deionized Water
- Sodium Dithionite (Sodium Hydrosulfite)
- Activated Carbon
- Standard laboratory glassware, heating and filtration equipment

Procedure:

- Reaction Mixture: Weigh 10.0 g of 4-aminophenol and place it in a 250 mL flask. Add 30 mL of water.[12]
- Acetylation: Gently warm the suspension in a water bath to about 50 °C. Carefully add 11.5 mL of acetic anhydride in portions while stirring.[13]
- Reaction Completion: Continue heating and stirring the mixture for another 15-20 minutes. The 4-aminophenol will dissolve as it reacts to form para
- Initial Cooling: After the reaction period, cool the flask in an ice bath. Crude paracetamol will crystallize out. The crude product may have a dark col material.[12]

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- Isolation of Crude Product: Collect the crude solid by vacuum filtration.
- Decolorization (Causality Insight): The colored impurities are often dyes formed from the oxidation of the phenol group.[12] These can be removed flask containing a solution of 1.0 g of sodium dithionite in 50 mL of water. Heat the mixture at about 100 °C for 10 minutes. The dithionite reduces th substances.[12]
- Recrystallization: If necessary, add a small amount of activated carbon to the hot solution to adsorb remaining impurities, then hot filter the solution temperature and then in an ice bath to recrystallize the decolorized paracetamol.
- Final Collection: Collect the purified white crystals by vacuum filtration, wash with a small amount of ice-cold water, and dry thoroughly.

Part 4: Analytical Methods for Quality Control

In drug development, ensuring the purity of an API is paramount. Given that **2-acetamidophenol** is a potential impurity in paracetamol, robust analyti quantification.[4][14] High-Performance Liquid Chromatography (HPLC) is the industry-standard technique for this purpose.[14][15]

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Protocol 3: HPLC Method for Quantifying **2-Acetamidophenol** in Paracetamol

Objective: To separate and quantify **2-acetamidophenol** from paracetamol using reversed-phase HPLC.

Instrumentation & Reagents:

- HPLC system with a UV or Photodiode Array (PDA) detector.
- Reversed-phase C18 column (e.g., 4.6 x 150 mm, 5 µm).[14][16]
- LC-grade acetonitrile, methanol, and water.
- Formic acid or phosphate buffer.
- Reference standards for paracetamol and **2-acetamidophenol**.

Table 2: Typical HPLC Parameters

Parameter	Condition	Rationale
Column	Reversed-Phase C18	The nonpolar stationary p polar analytes, allowing fo in polarity.[14]
Mobile Phase	Acetonitrile:Water with 0.1% Formic Acid (e.g., 20:80 v/v)	A polar mobile phase elut (acetonitrile) content can Formic acid improves pea
Flow Rate	1.0 mL/min	A standard flow rate for a separation efficiency and
Detection	UV at 250 nm	Both compounds absorb l sensitive detection.[14]
Injection Volume	10 µL	A typical volume to avoid detectable signal.
Column Temp.	30 °C	Maintaining a constant te times.

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Procedure:

- Standard Preparation: Prepare individual stock solutions of paracetamol and **2-acetamidophenol** reference standards in methanol or the mobile p diluting the stock solutions to known concentrations.
- Sample Preparation: Accurately weigh a sample of the synthesized paracetamol and dissolve it in the mobile phase to a known concentration (e.g., syringe filter before injection.
- Analysis: Inject the standards and the sample onto the HPLC system.
- Data Processing:
  - Identify the peaks for **2-acetamidophenol** and paracetamol based on the retention times of the reference standards.
  - Construct a calibration curve by plotting the peak area against the concentration for the **2-acetamidophenol** standards.
  - Determine the concentration of **2-acetamidophenol** in the paracetamol sample by interpolating its peak area on the calibration curve.[14]

Conclusion and Future Directions

2-Acetamidophenol is more than a mere structural isomer of a blockbuster drug; it is a valuable intermediate with its own synthetic and pharmacolo provided herein demonstrate its central role in the N-acetylation chemistry that defines the synthesis of many amide-containing pharmaceuticals. Mas detection is a critical skill set for professionals in drug development. Future research may further expand its utility as a precursor for novel APIs, partic inflammatory and antimalarial agents, making the knowledge of its fundamental chemistry more vital than ever.[5]

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